

Personal protective equipment for handling 2-(Bromomethyl)benzyl alcohol

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Compound of Interest

Compound Name: 2-(Bromomethyl)benzyl alcohol

Cat. No.: B150930

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Essential Safety and Handling Guide for 2-(Bromomethyl)benzyl alcohol

This guide provides immediate and essential safety protocols, operational procedures, and disposal plans for handling **2-(Bromomethyl)benzyl alcohol**. It is intended for researchers, scientists, and professionals in drug development to ensure the safe and effective use of this compound in a laboratory setting.

Chemical Profile and Hazards

2-(Bromomethyl)benzyl alcohol is a chemical intermediate that requires careful handling due to its hazardous properties. It is classified as a substance that can cause severe skin burns, and eye damage, is harmful if swallowed, and may cause an allergic skin reaction.^[1] Adherence to the following safety measures is critical to minimize risk.

Property	Value	Source
Molecular Formula	C8H9BrO	^[1] ^[2]
Molecular Weight	201.06 g/mol	^[1] ^[2]
Appearance	Solid	^[2]
Melting Point	66-68 °C	^[2]
Storage Temperature	2-8°C	^[2]

GHS Hazard Statements

- H302: Harmful if swallowed.[\[1\]](#)[\[2\]](#)[\[3\]](#)
- H314: Causes severe skin burns and eye damage.[\[1\]](#)[\[2\]](#)
- H317: May cause an allergic skin reaction.[\[1\]](#)[\[2\]](#)[\[3\]](#)
- H318: Causes serious eye damage.[\[1\]](#)
- H400: Very toxic to aquatic life.[\[2\]](#)

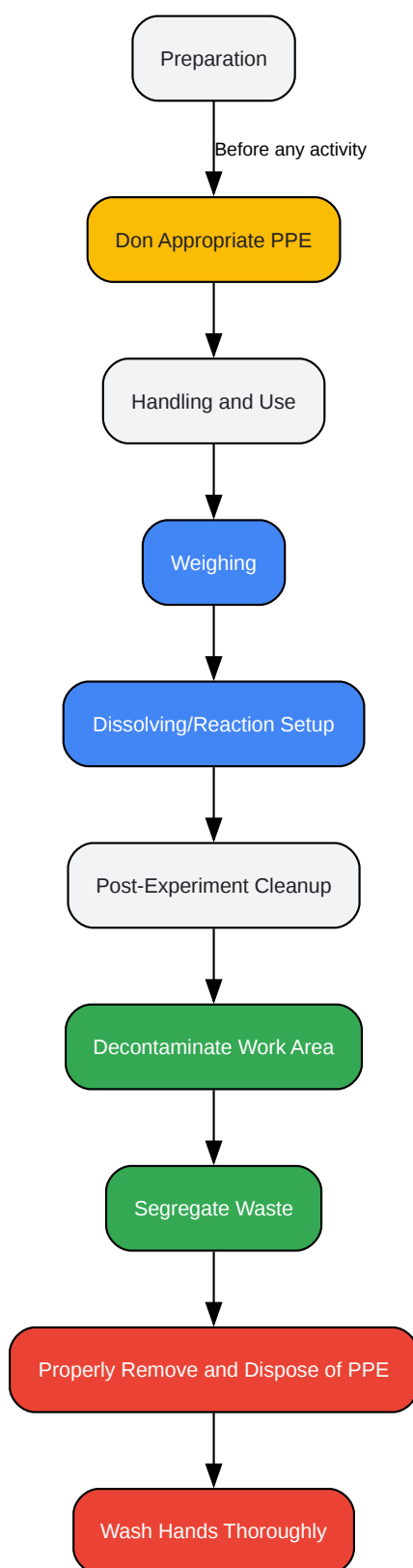
Personal Protective Equipment (PPE)

The following personal protective equipment is mandatory when handling **2-(Bromomethyl)benzyl alcohol** to ensure personal safety and prevent exposure.

Protection Type	Required Equipment	Specifications and Guidelines
Eye and Face Protection	Safety glasses with side-shields or goggles. A face shield may be necessary for splash hazards.	Must comply with EN 166 (EU) or ANSI Z87.1 (US) standards. [4]
Hand Protection	Chemical-resistant, impervious gloves.	Nitrile gloves are suitable for incidental contact. Always inspect gloves before use and replace them immediately if contaminated.
Body Protection	Laboratory coat.	A standard lab coat should be worn and fully buttoned. For larger quantities or significant splash potential, a chemically resistant apron or gown is recommended. [4]
Respiratory Protection	Not typically required with adequate ventilation.	If dust or aerosols are generated, or if working in a poorly ventilated area, a NIOSH/MSHA or European Standard EN 149 approved respirator should be used. [4]

Operational Plan: Step-by-Step Handling Procedure

A systematic approach is crucial for the safe handling of **2-(Bromomethyl)benzyl alcohol**. The following workflow outlines the necessary steps from preparation to the conclusion of the experimental work.



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Caption: Workflow for the safe handling of **2-(Bromomethyl)benzyl alcohol**.

1. Preparation:

- Ensure that an eyewash station and safety shower are readily accessible and in good working order.[\[4\]](#)[\[5\]](#)
- Work in a well-ventilated area, preferably in a chemical fume hood.[\[4\]](#)
- Have all necessary equipment and reagents ready before starting the experiment.

2. Donning PPE:

- Put on all required personal protective equipment as detailed in the PPE table above.

3. Handling and Use:

- Weighing:
 - Handle the solid material carefully to avoid generating dust.
 - Use a dedicated spatula and weighing vessel.
- Dissolving/Reaction Setup:
 - Add the compound to the solvent slowly.
 - Keep containers tightly closed when not in use.[\[4\]](#)
 - Avoid contact with skin, eyes, and clothing.[\[4\]](#)
 - Do not eat, drink, or smoke in the work area.[\[3\]](#)

4. Post-Experiment Cleanup:

- Decontamination:
 - Wipe down the work surface and any contaminated equipment with an appropriate solvent and then soap and water.
- Waste Segregation:

- Collect all waste containing **2-(Bromomethyl)benzyl alcohol** and any contaminated materials in a designated, labeled hazardous waste container.

5. Personal Decontamination:

- PPE Removal:
 - Remove gloves and other disposable PPE, turning them inside out to avoid skin contact.
 - Dispose of them in the designated hazardous waste container.
- Hand Washing:
 - Wash hands thoroughly with soap and water after handling the chemical, even if gloves were worn.^[3]

Emergency Procedures and First Aid

In the event of an exposure or spill, immediate and appropriate action is critical.

Exposure Type	First Aid Measures
Inhalation	Move the person to fresh air. If breathing is difficult, seek immediate medical attention.[4]
Skin Contact	Immediately remove all contaminated clothing. Rinse the affected skin area with plenty of water for at least 15 minutes. Seek immediate medical attention.[3][4]
Eye Contact	Immediately rinse the eyes cautiously with plenty of water for at least 15 minutes, holding the eyelids open. Remove contact lenses if present and easy to do. Continue rinsing. Call an ophthalmologist immediately.[3][4]
Ingestion	Do NOT induce vomiting. Rinse the mouth with water. If the person is conscious, have them drink one or two glasses of water. Call a poison control center or doctor immediately.[3][4]
Spill	Evacuate the area. Wear appropriate PPE. For dry spills, carefully sweep up the material to avoid generating dust and place it in a suitable, closed container for disposal.[4] For wet spills, cover with an inert absorbent material, collect, and place in a hazardous waste container. Clean the spill area thoroughly.

Disposal Plan

Proper disposal of **2-(Bromomethyl)benzyl alcohol** and its associated waste is essential to prevent environmental contamination and ensure regulatory compliance.

- Chemical Waste:
 - Dispose of unused **2-(Bromomethyl)benzyl alcohol** and any solutions containing it as hazardous waste.

- Do not dispose of it down the drain.
- The waste must be placed in a clearly labeled, sealed container.
- Contaminated Materials:
 - Any materials that have come into contact with the chemical, such as gloves, paper towels, and weighing papers, must be disposed of as hazardous waste.
- Container Disposal:
 - Empty containers should be triple-rinsed with a suitable solvent. The rinsate must be collected and disposed of as hazardous waste.
 - Puncture the container to prevent reuse before disposal.[3]
- Regulatory Compliance:
 - All waste must be disposed of through an approved waste disposal plant in accordance with local, state, and federal regulations.[3][4]

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